

An In-depth Technical Guide to 3,3-Dimethylhexanal

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Compound of Interest

Compound Name: 3,3-Dimethylhexanal

Cat. No.: B13796468

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties of **3,3-Dimethylhexanal**. It includes a summary of its identifying information, computed physicochemical properties, and spectral data. Detailed experimental protocols for its synthesis via hydrogenation, qualitative identification, and quantitative analysis by Gas Chromatography-Mass Spectrometry (GC-MS) are presented. Additionally, this guide discusses the general reactivity of aldehydes and outlines the key safety and handling precautions for this compound. A logical diagram illustrates the relationships between the synthesis, structure, properties, and potential reactions of **3,3-Dimethylhexanal**. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development and other relevant fields.

Chemical and Physical Properties

3,3-Dimethylhexanal is an organic compound classified as a branched-chain aldehyde. While extensive experimental data for this specific molecule is not readily available, its properties can be estimated based on its structure and data from similar compounds.

Table 1: Chemical Identifiers and Computed Properties of **3,3-Dimethylhexanal**

Property	Value	Source
IUPAC Name	3,3-dimethylhexanal	[1]
Synonyms	3,3-dimethyl-hexanal, Hexanal, 3,3-dimethyl-	[2]
CAS Number	55320-57-5	[1][2]
Molecular Formula	C ₈ H ₁₆ O	[1][2]
Molecular Weight	128.21 g/mol	[1]
Canonical SMILES	<chem>CCCC(C)(C)CC=O</chem>	[1]
InChI Key	IHEORNQYISDNQZ-UHFFFAOYSA-N	[1]
XLogP3	2.5	[1]
Topological Polar Surface Area	17.1 Å ²	[1]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	1	[1]
Rotatable Bond Count	4	[1]

Table 2: Estimated Physical Properties of **3,3-Dimethylhexanal**

Property	Value (Estimated)	Notes
Boiling Point	155-165 °C	Estimated based on the boiling point of similar C8 aldehydes, adjusted for branching.
Density	0.82 - 0.84 g/cm ³	Estimated based on the density of similar aldehydes.
Appearance	Colorless liquid	Typical appearance for aliphatic aldehydes.
Solubility	Sparingly soluble in water, soluble in organic solvents.	General solubility characteristic of aldehydes of this molecular weight.

Spectral Information

Spectral data is crucial for the identification and characterization of **3,3-Dimethylhexanal**.

- Mass Spectrometry (GC-MS): The NIST Mass Spectrometry Data Center provides a reference spectrum for **3,3-Dimethylhexanal**.^{[1][3]} This data is essential for confirming the presence of the compound in a sample.
- Infrared (IR) Spectroscopy: A vapor phase IR spectrum is available, which would show a characteristic strong absorption band for the carbonyl (C=O) stretch of the aldehyde group, typically around 1720-1740 cm⁻¹.^[1]

Experimental Protocols

Synthesis of 3,3-Dimethylhexanal via Hydrogenation

A potential route for the synthesis of **3,3-Dimethylhexanal** is the selective hydrogenation of 3,3-dimethyl-hex-4-enal.^[2]

Principle: The carbon-carbon double bond in the unsaturated aldehyde is selectively reduced to a single bond using hydrogen gas and a palladium on charcoal catalyst, leaving the aldehyde functional group intact.

Materials:

- 3,3-dimethyl-hex-4-enal
- Palladium on activated charcoal (Pd/C), 5%
- Hydrogen gas (H₂)
- Anhydrous ethanol (or other suitable solvent)
- Round-bottom flask
- Hydrogenation apparatus (e.g., Parr hydrogenator or a balloon setup)
- Magnetic stirrer and stir bar
- Filtration apparatus (e.g., Büchner funnel with filter paper or a Celite pad)
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve 3,3-dimethyl-hex-4-enal in anhydrous ethanol.
- Carefully add a catalytic amount of 5% Pd/C to the solution.
- Secure the flask to the hydrogenation apparatus.
- Evacuate the flask and purge with hydrogen gas. Repeat this process three times to ensure an inert atmosphere.
- Pressurize the vessel with hydrogen gas to the desired pressure (typically 1-4 atm) or use a hydrogen-filled balloon.
- Stir the reaction mixture vigorously at room temperature.
- Monitor the reaction progress by Thin-Layer Chromatography (TLC) or Gas Chromatography (GC) until the starting material is consumed.

- Once the reaction is complete, carefully vent the hydrogen gas and purge the system with an inert gas like nitrogen or argon.
- Filter the reaction mixture through a pad of Celite or a suitable filter to remove the Pd/C catalyst. Wash the filter cake with a small amount of ethanol.
- Remove the solvent from the filtrate under reduced pressure using a rotary evaporator to yield the crude **3,3-Dimethylhexanal**.
- The crude product can be further purified by distillation under reduced pressure if necessary.

Qualitative Analysis of 3,3-Dimethylhexanal

Standard qualitative tests for aldehydes can be used to confirm the presence of the aldehyde functional group.

Principle: Aldehydes are oxidized by Tollens' reagent (an ammoniacal solution of silver nitrate) to a carboxylate salt, while the silver(I) ions are reduced to metallic silver, forming a characteristic silver mirror on the inner surface of the test tube. Ketones do not react.

Procedure:

- Prepare Tollens' reagent by adding a drop of dilute sodium hydroxide to 1 mL of silver nitrate solution in a clean test tube, then adding dilute ammonia solution dropwise until the brown precipitate of silver oxide just dissolves.^[4]
- Add a few drops of the sample to the freshly prepared Tollens' reagent.
- Gently warm the mixture in a water bath for 5-10 minutes.^[4]
- Observation: The formation of a silver mirror indicates the presence of an aldehyde.^[4]

Principle: Aliphatic aldehydes reduce the deep blue copper(II) complex in Fehling's solution to red copper(I) oxide. Ketones do not react.

Procedure:

- Mix equal volumes of Fehling's solution A (aqueous copper(II) sulfate) and Fehling's solution B (aqueous potassium sodium tartrate and sodium hydroxide) in a test tube.[4]
- Add a few drops of the sample to the Fehling's solution.
- Gently heat the mixture in a water bath.
- Observation: The formation of a red or brick-red precipitate of copper(I) oxide confirms the presence of an aliphatic aldehyde.[4]

Quantitative Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

Principle: GC-MS is a powerful technique for the separation, identification, and quantification of volatile compounds like **3,3-Dimethylhexanal**. For enhanced sensitivity and chromatographic performance, aldehydes are often derivatized prior to analysis. A common derivatizing agent is O-(2,3,4,5,6-pentafluorobenzyl)hydroxylamine (PFBHA), which reacts with the carbonyl group to form a stable oxime derivative.

Materials and Instrumentation:

- **3,3-Dimethylhexanal** sample
- Internal standard (e.g., a deuterated aldehyde or a similar aldehyde not present in the sample)
- PFBHA derivatizing reagent
- Solvent (e.g., hexane or dichloromethane)
- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- A suitable capillary column (e.g., a 5% phenyl-methylpolysiloxane column)

Procedure:

- Sample Preparation and Derivatization:

- Prepare a stock solution of **3,3-Dimethylhexanal** and the internal standard in the chosen solvent.
- In a vial, mix a known volume of the sample with the internal standard solution.
- Add the PFBHA derivatizing reagent. The reaction is typically carried out at a controlled temperature (e.g., 60°C) for a specific duration (e.g., 60 minutes) to ensure complete derivatization.[\[5\]](#)
- GC-MS Analysis:
 - Inject an aliquot of the derivatized sample into the GC-MS system.
 - GC Conditions (Typical):
 - Injector Temperature: 250°C
 - Carrier Gas: Helium at a constant flow rate.
 - Oven Temperature Program: Start at a low temperature (e.g., 50°C), hold for a few minutes, then ramp up to a higher temperature (e.g., 280°C) at a controlled rate.
 - Column: A 30 m x 0.25 mm ID x 0.25 µm film thickness 5% phenyl-methylpolysiloxane column is a common choice.
 - MS Conditions (Typical):
 - Ionization Mode: Electron Ionization (EI) or Negative Chemical Ionization (NCI) for higher sensitivity with PFBHA derivatives.
 - Mass Range: Scan a suitable mass range (e.g., m/z 40-400).
 - Data Acquisition: Collect data in full scan mode for identification and selected ion monitoring (SIM) mode for quantification.
- Data Analysis:

- Identify the peaks corresponding to the **3,3-Dimethylhexanal** derivative and the internal standard based on their retention times and mass spectra.
- Quantify the amount of **3,3-Dimethylhexanal** by comparing the peak area of its derivative to that of the internal standard using a calibration curve.

Reactivity and Potential Applications

3,3-Dimethylhexanal, as an aldehyde, is expected to undergo typical aldehyde reactions, including:

- Oxidation: Can be oxidized to 3,3-dimethylhexanoic acid.
- Reduction: Can be reduced to 3,3-dimethylhexan-1-ol.
- Nucleophilic Addition: The carbonyl carbon is electrophilic and susceptible to attack by nucleophiles.
- Reactions at the α -carbon: Can undergo reactions involving the enolate ion.

While specific applications for **3,3-Dimethylhexanal** are not widely documented, its structural features suggest potential use as a building block in organic synthesis, particularly in the fragrance and flavor industries or as an intermediate in the synthesis of more complex molecules.

Safety and Handling

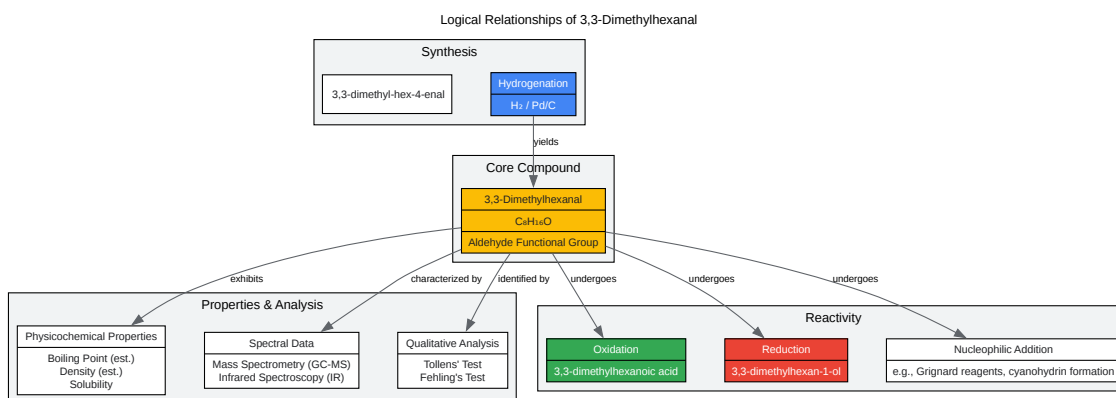
A specific Safety Data Sheet (SDS) for **3,3-Dimethylhexanal** is not readily available. However, based on the general hazards of aliphatic aldehydes, the following precautions should be taken:

- Flammability: Assumed to be a flammable liquid. Keep away from heat, sparks, and open flames.^[6]
- Health Hazards:
 - May cause skin and eye irritation.^[6]

- May be harmful if inhaled, causing respiratory tract irritation.
- May be harmful if swallowed.
- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses with side shields, and a lab coat. Work in a well-ventilated area or a fume hood.
- Storage: Store in a cool, dry, well-ventilated place in a tightly sealed container.
- Disposal: Dispose of in accordance with local, state, and federal regulations.

Logical Relationships of 3,3-Dimethylhexanal

The following diagram illustrates the key relationships between the synthesis, structure, properties, and reactions of **3,3-Dimethylhexanal**.



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Caption: Logical workflow for **3,3-Dimethylhexanal**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 3,3-Dimethylhexanal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13796468#3-3-dimethylhexanal-chemical-properties]

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